

Proper Disposal Procedures for N-Nitrosodipropylamine-d14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Nitrosodipropylamine-d14

Cat. No.: B580251

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This document provides crucial safety and logistical information for the proper handling and disposal of **N-Nitrosodipropylamine-d14** (CAS No. 93951-96-3). As a deuterated isotopologue of N-Nitrosodipropylamine, a probable human carcinogen, this compound must be managed with extreme caution to ensure the safety of laboratory personnel and environmental protection.[1][2] Adherence to all local, regional, national, and international waste disposal regulations is mandatory.[3]

Immediate Safety and Handling Precautions

Before handling **N-Nitrosodipropylamine-d14**, ensure you are trained on its proper handling and storage.[1] A designated and marked regulated area should be established for any work with this substance.[1]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, protective clothing, and safety glasses with side shields or goggles.[1] For operations where aerosols or vapors may be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.
- **Engineering Controls:** Use this chemical only in areas with adequate exhaust ventilation, such as a chemical fume hood, to minimize exposure.[1][3]
- **Spill Response:** In case of a spill, immediately evacuate the area. Absorb the spill with an inert material (e.g., sand, diatomite) and collect it in a sealed, properly labeled container for disposal.[4] Do not allow the material to enter drains or waterways.[3]

- First Aid:
 - Skin Contact: Immediately wash the affected area thoroughly with soap and water and remove contaminated clothing.[5]
 - Eye Contact: Flush eyes immediately with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[3]
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration.
 - Ingestion: Do NOT induce vomiting. Wash out the mouth with water. In all cases of exposure, seek immediate medical attention.

Summary of Chemical and Hazard Data

The following table summarizes key quantitative and hazard information for **N-Nitrosodipropylamine-d14**.

Property	Data
Chemical Name	N-Nitrosodipropylamine-d14
Synonyms	NDPA-d14, N,N-bis(1,1,2,2,3,3,3-heptadeuteriopropyl)nitrous amide[3][6][7]
CAS Number	93951-96-3[3][7]
Molecular Formula	C ₆ D ₁₄ N ₂ O[3]
Molecular Weight	144.27 g/mol [3][7]
GHS Hazard Statements	H302: Harmful if swallowed.[3][7]H350: May cause cancer.[3][7]H411: Toxic to aquatic life with long lasting effects.[3][7]
GHS Signal Word	Danger[3][7]

Step-by-Step Disposal Procedures

Waste containing **N-Nitrosodipropylamine-d14** must be treated as hazardous. Do not dispose of it down the drain or with general laboratory trash. Collect waste in sealed, clearly labeled containers and store it in a locked, secure area away from incompatible materials.[1][3]

There are two primary methods for the disposal of **N-Nitrosodipropylamine-d14**: high-temperature incineration and chemical degradation.

Method 1: High-Temperature Incineration (Preferred)

This is the most common and recommended method for the ultimate disposal of carcinogenic waste.

- **Collection:** Collect all waste, including pure substance, contaminated solutions, and disposable labware (gloves, pipette tips, etc.), in a designated, sealed, and properly labeled hazardous waste container.
- **Labeling:** Label the container clearly as "Hazardous Waste," listing "**N-Nitrosodipropylamine-d14**" and its associated hazards (Toxic, Carcinogen, Environmentally Hazardous).
- **Storage:** Store the sealed container in a cool, well-ventilated, and secure area, segregated from incompatible materials.[1]
- **Disposal:** Arrange for pickup and disposal by a licensed hazardous waste disposal company. The material should be destroyed via high-temperature incineration in a facility equipped with a NOx scrubber to handle the nitrogen oxides produced during combustion.[8][9]

Method 2: Chemical Degradation

Chemical degradation can be used to convert the nitrosamine into less harmful products before disposal. This is particularly useful for decontaminating solutions or glassware in the lab. A simple and effective method involves reduction with an aluminum-nickel alloy.[10]

This procedure rapidly reduces nitrosamines to their corresponding, less harmful amines.[10]

Materials:

- Waste solution containing **N-Nitrosodipropylamine-d14**

- Aluminum-Nickel (Al-Ni) alloy powder (e.g., Raney nickel catalyst)
- Aqueous alkali solution (e.g., 2M Sodium Hydroxide)
- Appropriate reaction vessel (e.g., round-bottom flask)
- Stir plate and stir bar
- Fume hood

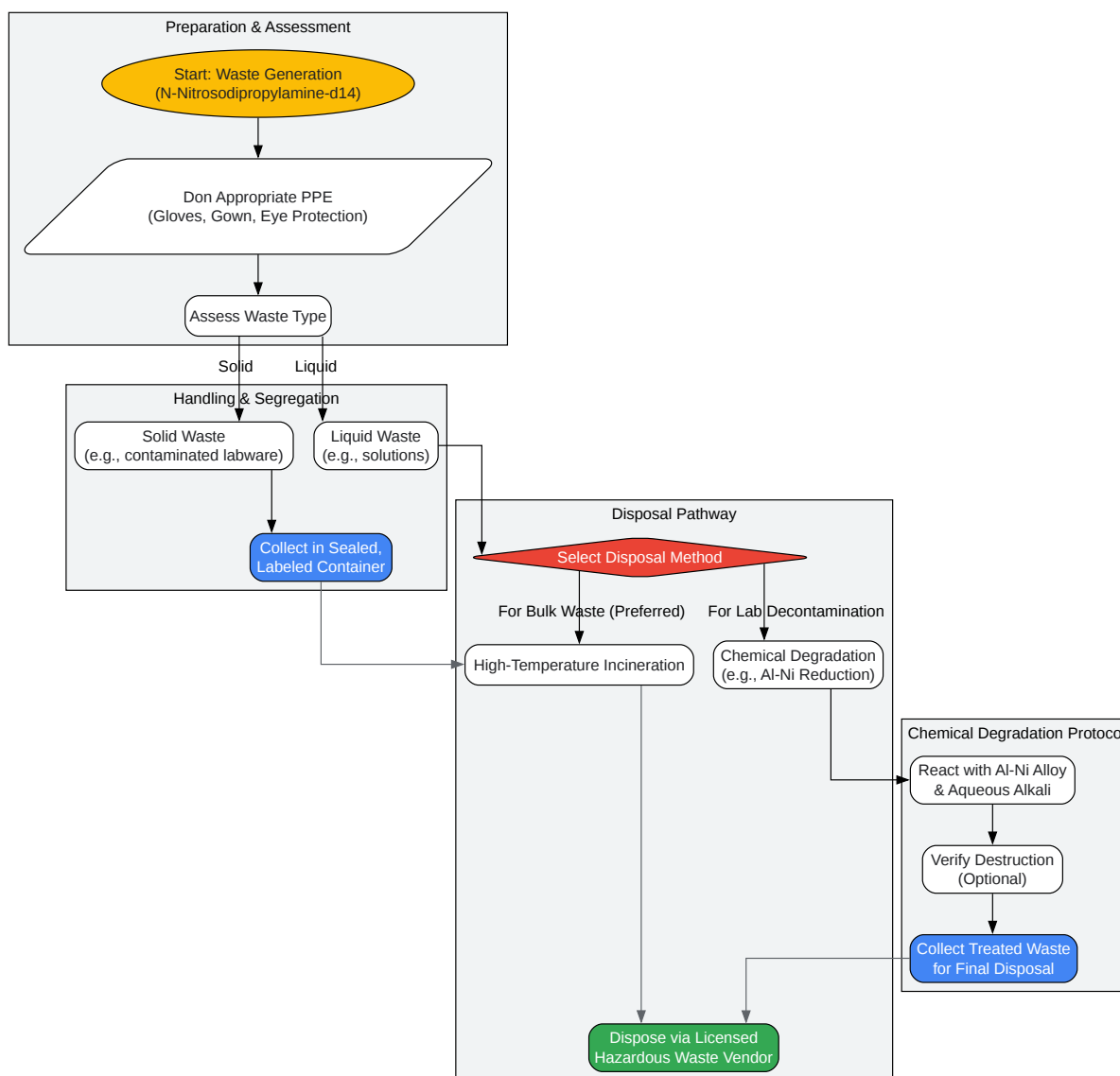
Procedure:

- Preparation: Perform all steps within a certified chemical fume hood while wearing appropriate PPE.
- Reaction Setup: Place the nitrosamine waste solution into the reaction vessel.
- Addition of Reagents: While stirring, cautiously add the Al-Ni alloy powder and the aqueous alkali solution. The reaction is exothermic; add reagents slowly to control the temperature.
- Reaction: Allow the mixture to react with continuous stirring. The reduction process is generally rapid, converting the nitrosamine to dipropylamine and ammonia.[10]
- Verification (Optional but Recommended): Before disposal, the treated solution can be analyzed by a suitable method (e.g., GC-MS) to confirm the complete destruction of the nitrosamine.
- Final Disposal: Once degradation is complete, the resulting mixture, containing amines and metal residues, must still be disposed of as hazardous waste according to institutional and local regulations. Neutralize the solution if necessary and collect it in a labeled hazardous waste container for pickup by a licensed disposal service.

Note: This degradation procedure is not recommended for waste dissolved in acetone or dichloromethane, as the reaction may be slow or incomplete.[10]

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **N-Nitrosodipropylamine-d14**.



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Caption: Logical workflow for the safe disposal of **N-Nitrosodipropylamine-d14**.

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